

ST 1535 solubility issues and solutions

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Compound of Interest

Compound Name: ST 1535

Cat. No.: B1682632

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Technical Support Center: ST 1535

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **ST 1535**. The information is presented in a question-and-answer format to directly address common issues encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is **ST 1535**?

ST 1535 is a preferential adenosine A2A receptor antagonist. It is utilized in research to investigate the roles of adenosine receptors in various physiological and pathological processes, particularly within the nervous system. Due to its neuroprotective and anti-inflammatory effects, it is being explored for its therapeutic potential in conditions like Parkinson's disease.^[1]

Q2: What is the mechanism of action of **ST 1535**?

ST 1535 functions by selectively blocking the adenosine A2A receptor. This receptor is coupled to a Gs protein, and its activation normally leads to an increase in intracellular cyclic AMP (cAMP) levels. By antagonizing this receptor, **ST 1535** prevents this signaling cascade.

Q3: In what solvent is **ST 1535** soluble?

ST 1535 is soluble in Dimethyl Sulfoxide (DMSO).^[1] The exact quantitative solubility in DMSO and other common laboratory solvents is not widely published.

Troubleshooting Guide: Solubility Issues

Problem: I am having difficulty dissolving **ST 1535**.

If you are experiencing issues with the solubility of **ST 1535**, please refer to the following troubleshooting table for potential solutions.

Issue	Possible Cause	Recommended Solution
Precipitation in stock solution	The concentration of ST 1535 exceeds its solubility limit in DMSO.	Prepare a new stock solution at a lower concentration. It is recommended to start with a conservative concentration and increase if necessary, ensuring the solution remains clear.
The DMSO used may have absorbed moisture, reducing its solvating power.	Use fresh, anhydrous DMSO to prepare your stock solution.	
Precipitation upon dilution in aqueous buffer	ST 1535 is poorly soluble in aqueous solutions, and adding it to your experimental buffer can cause it to precipitate out.	Minimize the final concentration of DMSO in your working solution (typically <0.5%). Perform a stepwise dilution of the DMSO stock into your aqueous buffer while vortexing to ensure rapid mixing. Consider the use of a surfactant like Tween® 80 or Pluronic® F-68 in your final working solution to improve solubility.
Cloudy or hazy working solution	Micro-precipitation of ST 1535 that is not immediately visible as a solid.	After diluting the stock solution into your working medium, inspect the solution under a microscope to check for any crystal formation. Gentle warming (e.g., to 37°C) and sonication can aid in re-dissolving small precipitates.

Experimental Protocols

Protocol for Preparing a Stock Solution of ST 1535

The following is a general protocol for preparing a stock solution of **ST 1535**. The exact concentration will depend on the specific requirements of your experiment.

Step	Procedure	Notes
1. Weighing	Accurately weigh the desired amount of ST 1535 powder using a calibrated analytical balance.	Perform this in a chemical fume hood and wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
2. Dissolution	Add the appropriate volume of anhydrous DMSO to the vial containing the ST 1535 powder to achieve the desired concentration.	For example, to prepare a 10 mM stock solution, dissolve 2.72 mg of ST 1535 (Molecular Weight: 272.32 g/mol) in 1 mL of DMSO.
3. Mixing	Vortex the solution until the ST 1535 is completely dissolved. Gentle warming (up to 37°C) or brief sonication can be used to aid dissolution if necessary.	Visually inspect the solution to ensure there are no visible particles.
4. Storage	Aliquot the stock solution into smaller, single-use volumes and store at -20°C for long-term storage or 4°C for short-term storage (days to weeks). [1]	Avoid repeated freeze-thaw cycles.

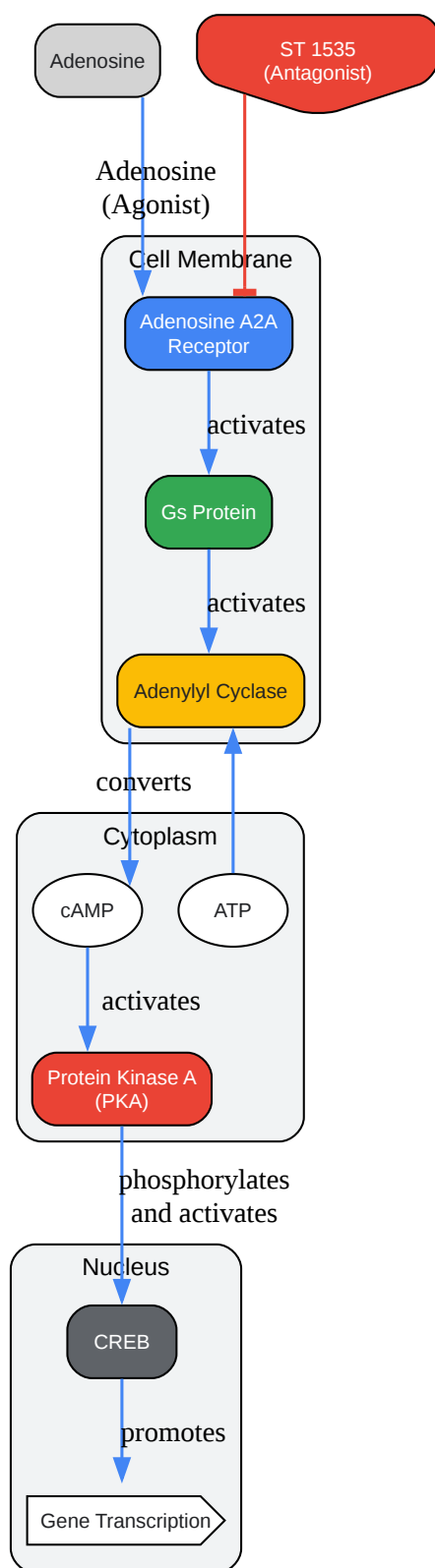
Data Presentation

Physicochemical Properties of ST 1535

Property	Value	Reference
Chemical Name	2-butyl-9-methyl-8-(triazol-2-yl)purin-6-amine	[1]
Molecular Formula	C ₁₂ H ₁₆ N ₈	[1]
Molecular Weight	272.32 g/mol	[1]
Appearance	Solid powder	[1]
Purity	>98%	[1]
Solubility	Soluble in DMSO	[1]

Visualizations

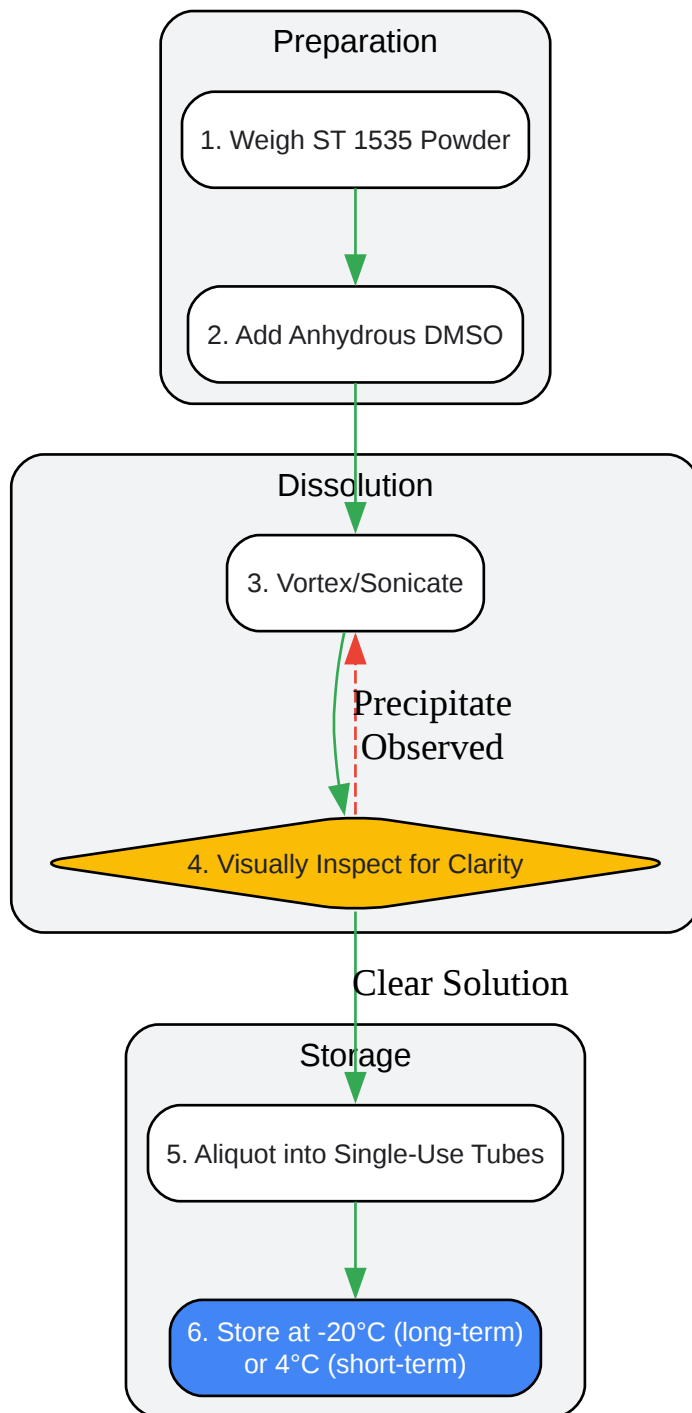
Signaling Pathway of the Adenosine A2A Receptor



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Caption: Adenosine A2A receptor signaling pathway.

Experimental Workflow for ST 1535 Stock Solution Preparation



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Caption: Workflow for preparing **ST 1535** stock solution.

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References

- 1. medkoo.com [medkoo.com]
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